

HPLC method development for detecting Reactive Blue 1 in wastewater

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Compound of Interest

Compound Name: *C.I. Reactive Blue 1*

CAS No.: 12225-34-2

Cat. No.: B1172226

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Application Note: High-Resolution Quantification of **C.I. Reactive Blue 1** in Industrial Wastewater via IP-RP-HPLC-DAD

Executive Summary & Scientific Context

The Challenge: **C.I. Reactive Blue 1** (RB1) is a dichlorotriazine-based anthraquinone dye widely used in the textile industry.[1] Its persistence in wastewater is driven by its high solubility (due to sulfonate groups) and resistance to biological degradation.[1] In environmental matrices, RB1 exists in a dynamic equilibrium between its active form (dichlorotriazine) and its hydrolyzed form (dihydroxytriazine), rendering standard colorimetric analysis (OD measurement) insufficient due to matrix interferences and inability to distinguish species.[1]

The Solution: This protocol details a robust Ion-Pairing Reverse-Phase HPLC (IP-RP-HPLC) method.[1] Unlike standard reverse-phase methods which often yield poor retention for highly polar sulfonated dyes, this method utilizes Tetrabutylammonium Bromide (TBAB) as an ion-pairing agent to increase hydrophobicity, ensuring sharp peak shapes and resolution from wastewater interferences.[1]

Analyte Profile & Physicochemical Properties

Parameter	Specification
Common Name	C.I. Reactive Blue 1 (Procion Brilliant Blue MO-R)
Chemical Class	Anthraquinone Dichlorotriazine
Chromophore	Anthraquinone (Responsible for Blue color)
Reactive Group	Dichlorotriazine (Highly reactive to -OH and -NH ₂)
Key Functional Groups	Sulfonic Acid groups () confer strong anionic character. [1]
(Detection)	610 nm (Primary), 254 nm (Secondary/Impurity check)
pKa	< 1.0 (Sulfonic acids are fully ionized at neutral pH)
Hydrolysis Behavior	Rapidly hydrolyzes in alkaline wastewater to form the inactive hydroxyl-derivative. [1]

Method Development Strategy

The Choice of Ion-Pairing Chromatography

Standard C18 columns often fail to retain RB1 because its sulfonate groups make it too polar, causing it to elute in the void volume (

) with salts.

- Mechanism: The ammonium cation (

) of TBAB pairs with the anionic sulfonate (

) of the dye.[\[1\]](#) This neutral ion-pair complex adsorbs onto the hydrophobic C18 stationary phase, increasing retention time and resolution.[\[1\]](#)

- Critical Control: The pH must be controlled (typically pH 6.5–7.^[1]⁵) to ensure the ion-pairing agent and dye are in the correct ionization state.

Sample Preparation: Solid Phase Extraction (SPE)

Direct injection of wastewater ruins columns.^[1] We utilize a Weak Anion Exchange (WAX) mechanism to capture the anionic dye while washing away non-ionic organics.

Detailed Experimental Protocols

Reagents & Materials

- Standards: **C.I. Reactive Blue 1** (analytical grade, >90% purity).^[1]
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), HPLC Water (18.2 MΩ).^[1]
- Buffer Additives: Tetrabutylammonium Bromide (TBAB), Ammonium Acetate.^[1]
- SPE Cartridges: Polymeric WAX (Weak Anion Exchange), 200mg/6mL (e.g., Oasis WAX or Strata-X-AW).^[1]

Sample Preparation Workflow (SPE)

- Pre-treatment: Filter 50 mL of wastewater through a 0.45 µm Glass Fiber filter to remove particulates.^[1] Adjust pH to 5.0 with dilute acetic acid (optimizes binding to WAX).^[1]
- Conditioning: Pass 5 mL Methanol followed by 5 mL HPLC Water through the cartridge.
- Loading: Load 20 mL of filtered sample at a flow rate of ~2 mL/min.
- Washing:
 - Wash 1:^[1] 5 mL Acetate Buffer (25mM, pH 5) – Removes salts/proteins.^[1]
 - Wash 2:^[1] 5 mL Methanol – Removes hydrophobic neutrals.^[1]
- Elution: Elute with 4 mL of 5% Ammonium Hydroxide in Methanol. (The high pH deprotonates the WAX amine, releasing the anionic dye).

- Reconstitution: Evaporate eluate to dryness under stream at 40°C. Reconstitute in 1 mL Mobile Phase A.

Chromatographic Conditions

- Instrument: HPLC with Diode Array Detector (DAD).
- Column: C18 End-capped, 250 mm x 4.6 mm, 5 µm (e.g., Agilent Zorbax Eclipse Plus or Waters Symmetry).[\[1\]](#)
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Injection Volume: 20 µL.
- Detection:
 - Channel A: 610 nm (Quantification).[\[1\]](#)
 - Channel B: 254 nm (Matrix interference check).[\[1\]](#)
 - Spectrum Scan: 400–800 nm.[\[1\]](#)

Mobile Phase Composition:

- Solvent A: 10 mM Tetrabutylammonium Bromide (TBAB) + 10 mM Ammonium Acetate in Water (pH adjusted to 7.0).
- Solvent B: Acetonitrile (100%).[\[1\]](#)

Gradient Profile:

Time (min)	% Solvent A	% Solvent B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	40	60	Linear Gradient
18.0	10	90	Wash
20.0	90	10	Re-equilibration
25.0	90	10	End Run

Visualizations & Pathways

Figure 1: Analytical Workflow

Caption: End-to-end workflow for isolation and quantification of Reactive Blue 1 from complex wastewater matrices.

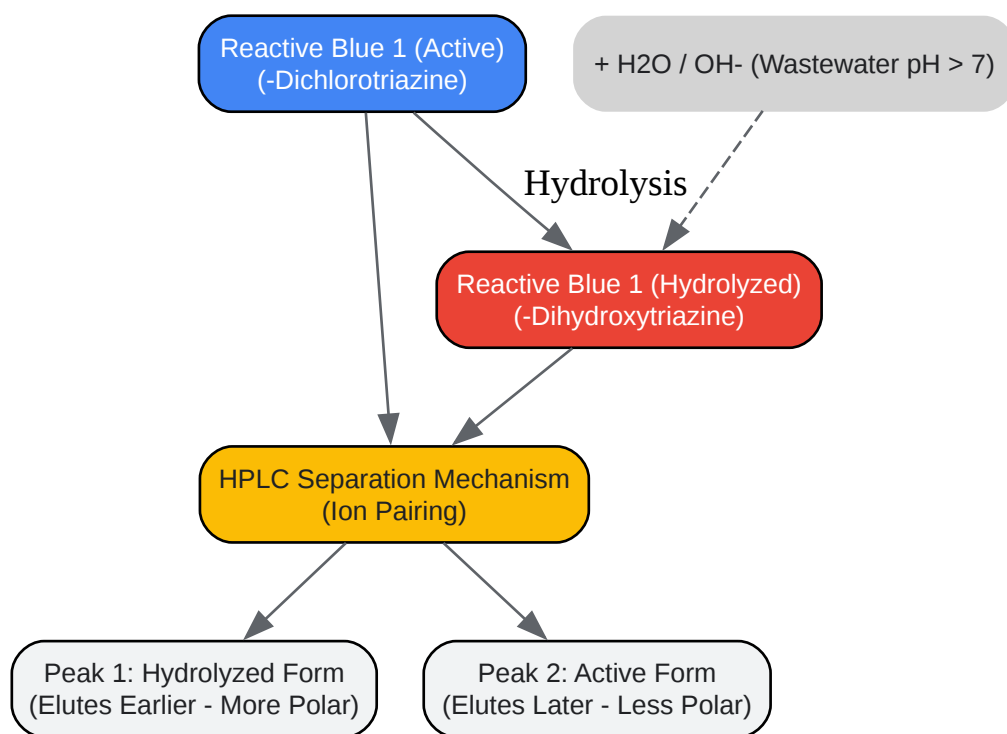


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[1]

Figure 2: Hydrolysis & Detection Logic

Caption: Reactive Blue 1 hydrolyzes in water.[1] The method separates the Active (Cl) and Hydrolyzed (OH) forms based on polarity shifts.



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Validation & Troubleshooting

Validation Parameters (Acceptance Criteria)

Parameter	Acceptance Criteria	Notes
Linearity ()		Range: 0.1 – 50 mg/L
Recovery (SPE)	85% – 115%	Spiked matrix samples
LOD (Limit of Detection)	~0.05 mg/L	Based on S/N ratio of 3:1
Precision (RSD)	< 2.0%	Intra-day repeatability (n=6)

Troubleshooting Guide

- Peak Tailing: Common with amines/sulfonates.[1]
 - Fix: Increase TBAB concentration to 15mM or increase column temperature to 40°C.

- Double Peaks: Indicates partial hydrolysis of the standard.
 - Fix: Prepare standards fresh in neutral buffer, not pure water. If quantifying total dye, force hydrolysis by heating sample with NaOH before SPE, then measure the single hydrolyzed peak.
- Carryover: Dye sticking to the injector.
 - Fix: Use a needle wash of 50:50 Methanol:Water + 0.1% Formic Acid.

References

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Sources

- 1. Brilliant blue FCF - Wikipedia [en.wikipedia.org]
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